

Application Notes and Protocols for Intraperitoneal Injection of SNAP 94847

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Compound of Interest

Compound Name: SNAP 94847

CAS No.: 487051-12-7

Cat. No.: B1681886

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Audience: Researchers, scientists, and drug development professionals.

Introduction

SNAP 94847 is a potent and selective antagonist of the melanin-concentrating hormone receptor 1 (MCHR1), a G-protein-coupled receptor involved in the regulation of energy balance, mood, and motivation.[1][2][3] Due to its potential therapeutic applications in anxiety, depression, and feeding disorders, **SNAP 94847** is a valuable tool in preclinical research.[1][4][5] This document provides detailed protocols for the intraperitoneal (IP) injection of **SNAP 94847** in rodent models, along with key quantitative data and a summary of its mechanism of action.

Quantitative Data Summary

The following tables summarize the key in vitro and in vivo parameters of **SNAP 94847**.

Table 1: In Vitro Receptor Binding and Selectivity

Parameter	Value	Species	Notes
Ki	2.2 nM	Human MCHR1	Potent antagonist activity.[2]
Kd	530 pM	Human MCHR1	High affinity for the receptor.[2]
Selectivity	>80-fold	over α 1A adrenergic receptor	Demonstrates high selectivity.[2]
Selectivity	>500-fold	over D2 dopamine receptor	Demonstrates high selectivity.[2]

Table 2: In Vivo Dosage and Administration

Animal Model	Route of Administration	Dosage Range	Vehicle	Study Focus
Sprague-Dawley Rats	Intraperitoneal (IP)	3 - 30 mg/kg	20% 2-hydroxypropyl- β -cyclodextrin in sterile water	Food-reinforced operant responding.[6][7][8]
Sprague-Dawley Rats	Intraperitoneal (IP)	20 mg/kg/day	Not specified	Locomotor responses to dopamine agonists.[4]
BALB/c Mice	Oral (p.o.)	20 mg/kg/day	Not specified	Anxiety and depression models.[5][9]
BALB/c and CD-1 Mice	Oral (p.o.)	20 mg/kg/day	Not specified	Locomotor responses to dopamine agonists.[4]
Rats	Intraperitoneal (IP)	20 mg/kg	10% DMSO and 30 mg/ml (2-Hydroxypropyl)- β -cyclodextrin in distilled water	In vivo chemogenetic manipulations.[10]

Experimental Protocols

Protocol 1: Preparation of SNAP 94847 for Intraperitoneal Injection

This protocol describes the preparation of **SNAP 94847** for IP injection in rodents using a common vehicle.

Materials:

- **SNAP 94847** hydrochloride (powder)

- 2-hydroxypropyl- β -cyclodextrin (encapsin)
- Sterile, distilled water or sterile saline
- Vortex mixer
- Sterile microcentrifuge tubes or vials
- Analytical balance
- Spatula

Procedure:

- Calculate the required amount of **SNAP 94847** and vehicle. Based on the desired dosage (e.g., 10 mg/kg) and the weight of the animals, calculate the total amount of **SNAP 94847** and the volume of the vehicle needed. The injection volume for mice is typically 10 ml/kg.[11]
- Prepare the vehicle solution. Weigh the appropriate amount of 2-hydroxypropyl- β -cyclodextrin and dissolve it in sterile water to make a 20% (w/v) solution. For example, to make 10 ml of 20% encapsin solution, dissolve 2 g of encapsin in a final volume of 10 ml of sterile water.
- Dissolve **SNAP 94847** in the vehicle. Weigh the calculated amount of **SNAP 94847** hydrochloride and add it to the 20% encapsin solution.
- Ensure complete dissolution. Vortex the solution thoroughly until the **SNAP 94847** is completely dissolved. Gentle warming may be used if necessary, but the stability of the compound under heat should be considered.
- Sterile filter the final solution (optional but recommended). For maximum sterility, filter the final solution through a 0.22 μ m syringe filter into a sterile vial.
- Store the solution appropriately. Prepared solutions should be made fresh daily.[6] If short-term storage is necessary, consult the manufacturer's recommendations.

Protocol 2: Intraperitoneal Injection Procedure in Mice

This protocol outlines the standard procedure for administering **SNAP 94847** via IP injection to mice.

Materials:

- Prepared **SNAP 94847** solution
- Sterile syringes (1 ml)
- Sterile needles (25-30 gauge)[12]
- 70% ethanol or other skin disinfectant
- Gauze or cotton swabs
- Appropriate animal restraint device or manual restraint proficiency

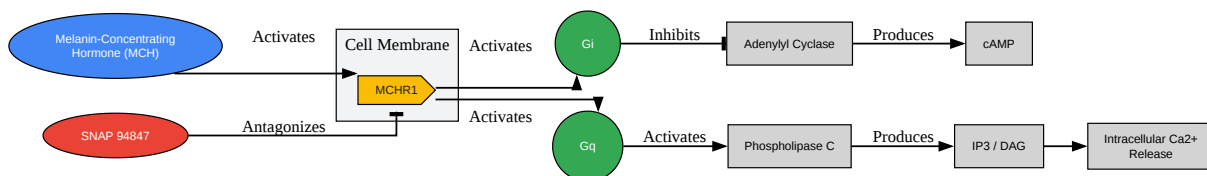
Procedure:

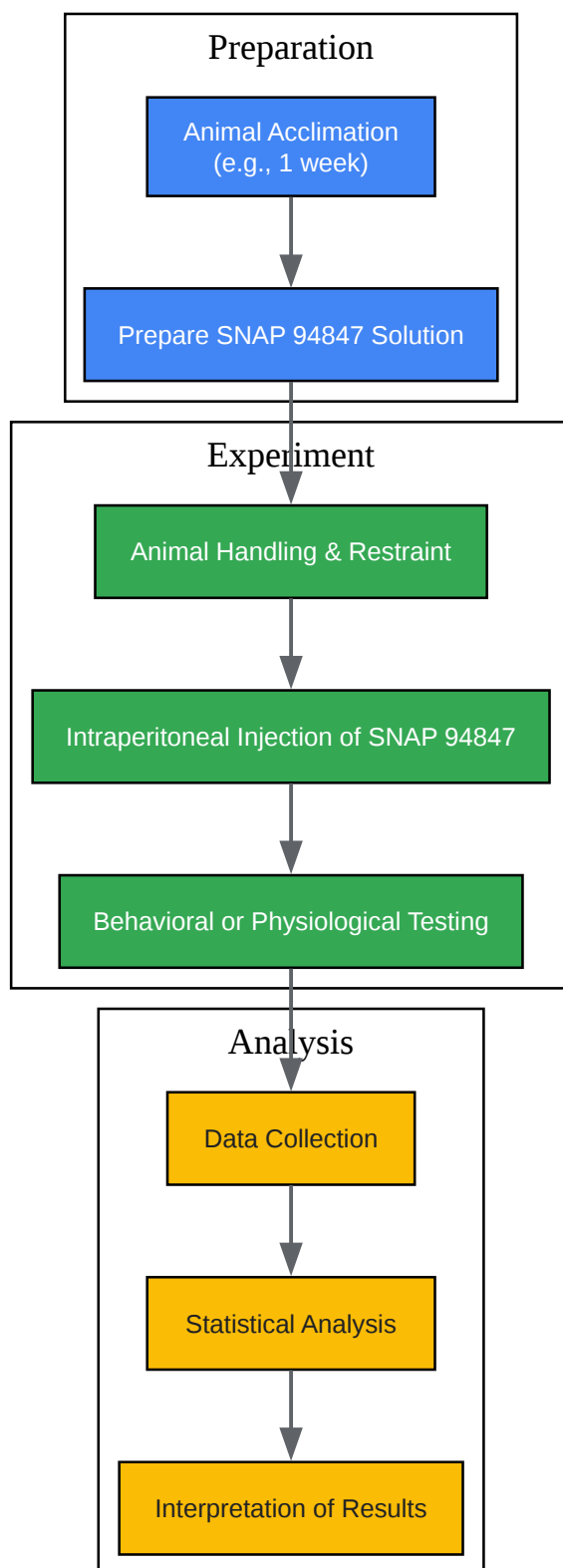
- **Animal Restraint:** Gently restrain the mouse using a preferred method. The "three-fingers" restraint method is commonly used.[12] Ensure the mouse is held securely to prevent movement and injury during the injection.
- **Locate the Injection Site:** Turn the restrained mouse so its abdomen is facing upwards. The injection site is in the lower right quadrant of the abdomen.[12][13] This location avoids the cecum and urinary bladder.
- **Disinfect the Injection Site:** Wipe the injection site with a cotton swab or gauze soaked in 70% ethanol.[12][13]
- **Perform the Injection:**
 - Insert the needle, bevel up, at a 30-45 degree angle into the skin and abdominal wall.[12][13]
 - Gently aspirate by pulling back the plunger to ensure the needle has not entered a blood vessel or organ. If blood or any fluid is drawn, withdraw the needle and reinject at a different site with a new sterile needle.[13]

- Slowly inject the calculated volume of the **SNAP 94847** solution.
- Withdraw the Needle and Monitor the Animal:
 - Withdraw the needle smoothly.
 - Return the mouse to its home cage.
 - Observe the animal for any signs of distress, bleeding, or adverse reactions immediately following the injection and at regular intervals afterward.

Visualizations

Signaling Pathway of MCHR1





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